

Preclinical Data on (E/Z)-DMU2105: A Technical Guide

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Compound of Interest

Compound Name: (E/Z)-DMU2105

Cat. No.: B15577938

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This technical guide provides a comprehensive overview of the available preclinical data on **(E/Z)-DMU2105**, a series of carboacyclic nucleoside analogs. The information presented is primarily derived from the study by Tang et al. (2006), which details the synthesis and initial biological evaluation of these compounds as potential antiviral agents.^[1] This document is intended for researchers, scientists, and drug development professionals interested in the preliminary assessment of **(E/Z)-DMU2105**.

Core Data Summary

(E/Z)-DMU2105 refers to a series of purine and pyrimidine nucleoside analogs characterized by a (Z) or (E)-9-[4,4-bis(hydroxymethyl)]-2-butenyl side chain. These compounds were synthesized as ring-open analogs of cyclohexene nucleosides and as bioisosteres of the antiviral drug ganciclovir.^[1] The primary objective of their initial evaluation was to determine the effect of the side chain geometry on their antiviral activity.

Antiviral Activity & Cytotoxicity

The antiviral activity and cytotoxicity of the synthesized compounds were evaluated in vitro. The quantitative data from these assays are summarized in the tables below.

Table 1: Antiviral Activity of **(E/Z)-DMU2105** Analogs against Herpes Simplex Virus Type 1 (HSV-1) and Type 2 (HSV-2)

Compound	Configuration	Base	EC ₅₀ (μM) against HSV-1 (strain KOS)	EC ₅₀ (μM) against HSV-2 (strain G)
(Z)-DMU2105	Z	Guanine	>100	>100
(E)-DMU2105	E	Guanine	>100	>100
(Z)-DMU2105	Z	Adenine	>100	>100
(E)-DMU2105	E	Adenine	>100	>100
(Z)-DMU2105	Z	Thymine	>100	>100
(E)-DMU2105	E	Thymine	>100	>100
(Z)-DMU2105	Z	Uracil	>100	>100
(E)-DMU2105	E	Uracil	>100	>100
Ganciclovir	-	Guanine	0.2	0.3
Acyclovir	-	Guanine	0.1	0.2

Data extracted from Tang, Y., Muthyala, R., & Vince, R. (2006). Synthesis and biological evaluation of carboacyclic nucleosides with (Z) and (E)-9-[4,4-bis(hydroxymethyl)]-2-butenyl side chain. *Bioorganic & Medicinal Chemistry*, 14(17), 5866–5875.[\[1\]](#)

Table 2: Cytotoxicity of **(E/Z)-DMU2105** Analogs in Vero Cells

Compound	Configuration	Base	IC ₅₀ (μM) in Vero cells
(Z)-DMU2105	Z	Guanine	>100
(E)-DMU2105	E	Guanine	>100
(Z)-DMU2105	Z	Adenine	>100
(E)-DMU2105	E	Adenine	>100
(Z)-DMU2105	Z	Thymine	>100
(E)-DMU2105	E	Thymine	>100
(Z)-DMU2105	Z	Uracil	>100
(E)-DMU2105	E	Uracil	>100
Ganciclovir	-	Guanine	>100

Data extracted from Tang, Y., Muthyala, R., & Vince, R. (2006). Synthesis and biological evaluation of carboacyclic nucleosides with (Z) and (E)-9-[4,4-bis(hydroxymethyl)]-2-butenyl side chain. *Bioorganic & Medicinal Chemistry*, 14(17), 5866–5875.[\[1\]](#)

Experimental Protocols

The following are the detailed methodologies for the key experiments cited in the primary literature.

Antiviral Activity Assay (Plaque Reduction Assay)[\[1\]](#)

- **Cell Culture:** Vero cells (from African green monkey kidney) were grown in minimal essential medium (MEM) supplemented with 10% fetal bovine serum, penicillin (100 U/mL), and streptomycin (100 μg/mL).
- **Virus Infection:** Confluent monolayers of Vero cells in 6-well plates were infected with approximately 100 plaque-forming units (PFU) of either HSV-1 (KOS strain) or HSV-2 (G strain).

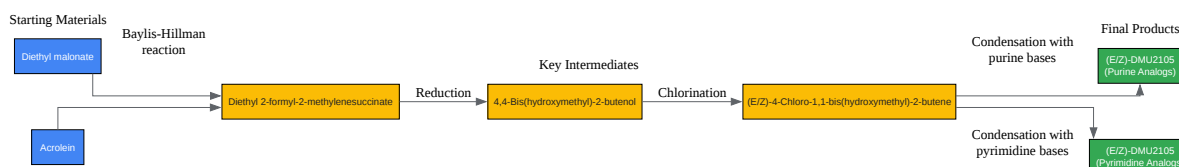
- **Compound Application:** After a 1-hour adsorption period at 37°C, the virus inoculum was removed. The cells were then overlaid with MEM containing 1% methylcellulose and varying concentrations of the test compounds.
- **Incubation:** The plates were incubated at 37°C in a 5% CO₂ atmosphere for 72 hours.
- **Plaque Visualization and Counting:** After incubation, the cell monolayers were fixed with 10% formalin and stained with 1% crystal violet. The number of viral plaques was then counted.
- **EC₅₀ Determination:** The effective concentration 50% (EC₅₀) was calculated as the concentration of the compound that reduced the number of viral plaques by 50% compared to the untreated virus control.

Cytotoxicity Assay (MTT Assay)[1]

- **Cell Seeding:** Vero cells were seeded in 96-well plates at a density of 1×10^4 cells per well and allowed to attach overnight.
- **Compound Exposure:** The culture medium was replaced with fresh medium containing various concentrations of the test compounds, and the cells were incubated for 72 hours at 37°C.
- **MTT Addition:** After the incubation period, 20 µL of a 5 mg/mL solution of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) in phosphate-buffered saline (PBS) was added to each well.
- **Formazan Solubilization:** The plates were incubated for an additional 4 hours at 37°C. The medium was then removed, and the formazan crystals were dissolved in 100 µL of dimethyl sulfoxide (DMSO).
- **Absorbance Measurement:** The absorbance was measured at 570 nm using a microplate reader.
- **IC₅₀ Determination:** The inhibitory concentration 50% (IC₅₀) was determined as the concentration of the compound that reduced cell viability by 50% compared to the untreated control cells.

Visualizations

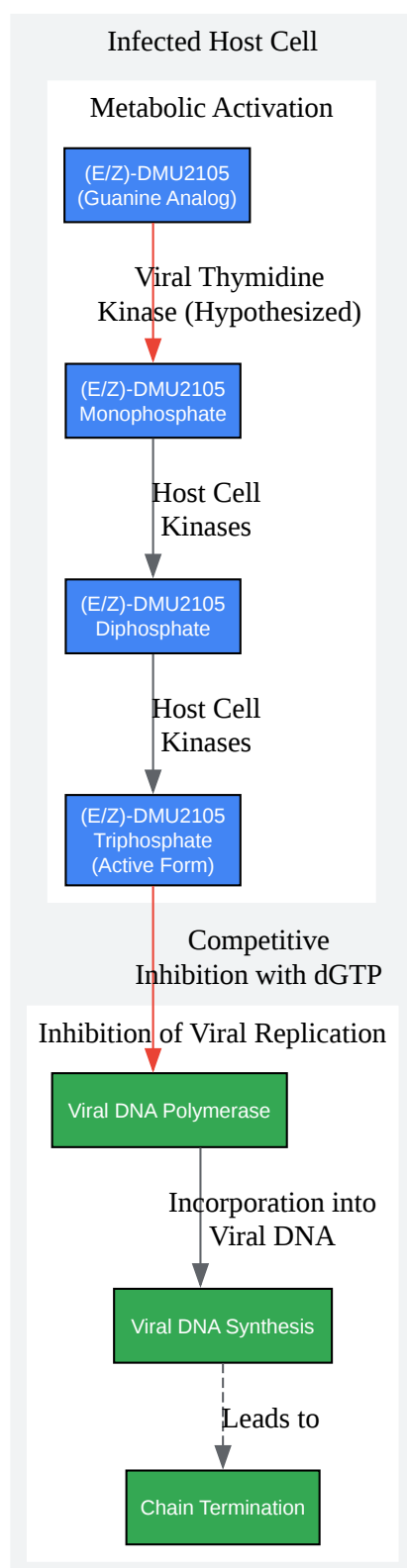
General Synthesis Workflow for (E/Z)-DMU2105 Analogs



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Caption: Synthetic pathway for (E/Z)-DMU2105 analogs.

Hypothesized Mechanism of Action for (E/Z)-DMU2105 Guanine Analog



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Caption: Hypothesized mechanism of **(E/Z)-DMU2105**.

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References

- 1. Synthesis and biological evaluation of carboacyclic nucleosides with (Z) and (E)-9-[4,4-bis(hydroxymethyl)]-2-butenyl side chain - PubMed [pubmed.ncbi.nlm.nih.gov]
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